

Application Notes and Protocols: Preparation of (2-Phenylthiazol-4-yl)methanol Stock Solutions

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Compound of Interest

Compound Name: (2-Phenylthiazol-4-yl)methanol

Cat. No.: B1305949

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **(2-Phenylthiazol-4-yl)methanol**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The information is intended for use in research and development settings.

Compound Information

(2-Phenylthiazol-4-yl)methanol is a thiazole derivative with potential applications in various biological assays. Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results.

Table 1: Physicochemical Properties of **(2-Phenylthiazol-4-yl)methanol**

Property	Value	Source
CAS Number	23780-13-4	[1][2]
Molecular Formula	C ₁₀ H ₉ NOS	[1][3]
Molecular Weight	191.25 g/mol	[1]
Appearance	Cream crystalline powder	[3]
Melting Point	65 °C (predicted)	[3]
Storage (Solid)	Sealed in a dry environment at 2-8°C	[1]

Solubility and Stability Considerations

Solubility

Explicit solubility data for **(2-Phenylthiazol-4-yl)methanol** in common laboratory solvents is not readily available in the literature. However, based on the chemical structure and information on similar phenylthiazole compounds, it is anticipated to have low aqueous solubility. Phenylthiazole scaffolds are generally lipophilic, and modifications are often required to enhance their solubility in aqueous media.

For laboratory use, organic solvents such as dimethyl sulfoxide (DMSO) and ethanol are recommended for preparing stock solutions. It is crucial to perform a small-scale solubility test to determine the optimal solvent and concentration for your specific experimental needs.

Stability

The stability of **(2-Phenylthiazol-4-yl)methanol** in solution has not been extensively reported. However, studies on other thiazole derivatives have indicated potential for degradation in DMSO at room temperature over time. To ensure the integrity of the compound, it is recommended to:

- Prepare fresh stock solutions before use.
- Store stock solutions at -20°C or -80°C in small, single-use aliquots to minimize freeze-thaw cycles.

- Protect solutions from light.
- Visually inspect solutions for any signs of precipitation or color change before use.

Experimental Protocols

The following protocols provide a general guideline for preparing stock solutions of **(2-Phenylthiazol-4-yl)methanol**. It is essential to use high-purity solvents and calibrated equipment to ensure accuracy.

Materials and Equipment

- **(2-Phenylthiazol-4-yl)methanol** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Ethanol (200 proof), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays where the final concentration of DMSO is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 191.25 \text{ g/mol} = 0.0019125 \text{ g} = 1.91 \text{ mg}$

- Weigh the compound:
 - Carefully weigh 1.91 mg of **(2-Phenylthiazol-4-yl)methanol** using an analytical balance.
- Dissolution:
 - Transfer the weighed compound to a sterile, amber microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO.
 - Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be applied if necessary, but be mindful of potential degradation.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile, amber microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.

Protocol for Preparing a 10 mM Stock Solution in Ethanol

This protocol can be used as an alternative to DMSO, particularly if DMSO is incompatible with the experimental system.

- Calculate and weigh the compound:
 - Follow steps 1 and 2 from the DMSO protocol to weigh 1.91 mg of **(2-Phenylthiazol-4-yl)methanol**.
- Dissolution:
 - Transfer the compound to a sterile, amber microcentrifuge tube.
 - Add 1 mL of 200 proof ethanol.

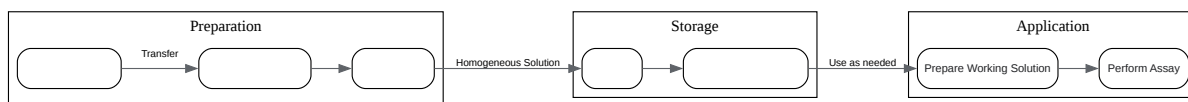
- Vortex until the solid is fully dissolved.
- Storage:
 - Aliquot and store the solution at -20°C or -80°C as described for the DMSO stock.

Working Solutions

Prepare working solutions by diluting the high-concentration stock solution in the appropriate cell culture medium or buffer immediately before use. It is important to ensure that the final concentration of the organic solvent in the assay does not exceed a level that affects the biological system under investigation.

Diagrams

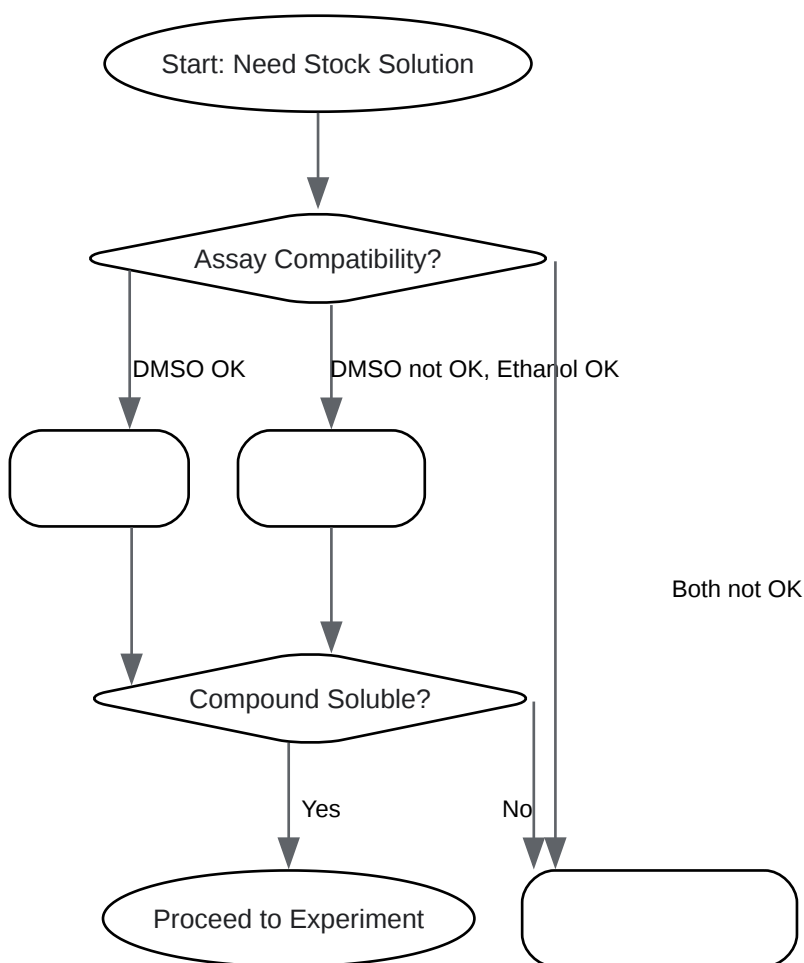
Diagram 1: Workflow for Preparation of Stock Solution



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Caption: A generalized workflow for preparing and using stock solutions.

Diagram 2: Decision Logic for Solvent Selection



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Caption: A decision tree for selecting an appropriate solvent.

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